

physical and chemical properties of polyglycerol-6

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An In-depth Technical Guide to the Core Physical and Chemical Properties of Polyglycerol-6

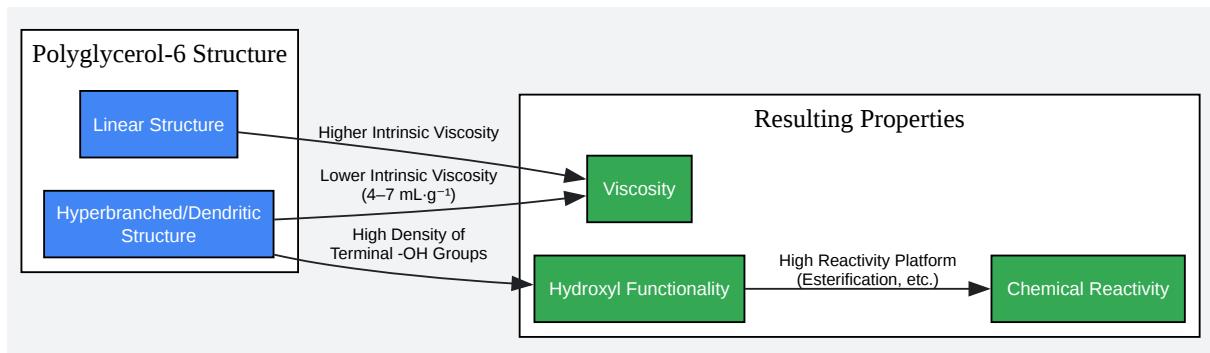
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of polyglycerol-6 (PG-6), a versatile polyether polyol. The information is curated for researchers, scientists, and professionals in drug development who are interested in the application and characterization of this polymer. This document details its structural attributes, physicochemical parameters, and the experimental protocols used for its analysis.

Chemical Structure and Synthesis

Polyglycerol-6 is a polymer composed of six glycerol units linked by ether bonds.^{[1][2]} Its structure can vary from linear to highly branched or hyperbranched, which significantly influences its physical and chemical properties.^{[1][3]} The hyperbranched form adopts a compact, globular three-dimensional structure with a high density of terminal hydroxyl groups, whereas the linear form consists of a straightforward, unbranched chain.^{[1][3]}

The synthesis of polyglycerols can be achieved through several methods, including the condensation polymerization of glycerol, often using alkaline catalysts at high temperatures, or through the ring-opening multibranching polymerization (ROMBP) of glycidol.^{[3][4]} Controlled synthesis methods, such as slow monomer addition, have been developed to manage molecular weight and polydispersity.^[3]

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Caption: Impact of PG-6 structure on its key physical and chemical properties.

Physical and Chemical Properties

Polyglycerol-6 is a clear, colorless to light yellow, viscous, and syrupy liquid.^{[5][6][7]} It is characterized by its hygroscopic nature, miscibility with water, and thermal stability.^{[5][8]} The multiple hydroxyl groups give the molecule its polarity and serve as reactive sites for chemical modifications like esterification.^{[1][5]}

General and Chemical Properties

The general chemical identifiers and properties of polyglycerol-6 are summarized below.

Property	Value	Source(s)
CAS Number	36675-34-0	[1] [3] [6]
IUPAC Name	3-[3-[3-[3-[2,3-dihydroxypropoxy]-2-hydroxypropoxy]-2-hydroxypropoxy]-2-hydroxypropoxy]propane-1,2-diol	[1] [5]
Molecular Formula	C ₁₈ H ₃₈ O ₁₃	[1] [7]
Molecular Weight	462.5 g/mol	[1] [3]
Average Molecular Weight	~475 g/mol	[6] [7]
Hydroxyl Value	959-1080 mg KOH/g	[1] [6]
Effective Content	≥98.0%	[6]

Physical Properties

The key physical properties of polyglycerol-6 are detailed in the following table.

Property	Value	Source(s)
Appearance	Clear, colorless to light yellow, syrupy liquid	[5][6]
Density	~1.361 g/cm ³	[9]
Boiling Point	711.9°C at 760 mmHg	[9]
Flash Point	384.4°C	[9]
Refractive Index	~1.538	[9]
Solubility	Miscible with water; soluble in methanol, DMSO, DMF.[5][10] Limited solubility in organic solvents like acetone, chloroform, and diethyl ether. [10][11]	
Viscosity	More viscous than glycerol.[5] Hyperbranched forms exhibit lower intrinsic viscosity (4–7 mL·g ⁻¹) compared to linear analogs.[1]	
Hygroscopicity	Strong	[5][8]

Experimental Protocols and Characterization

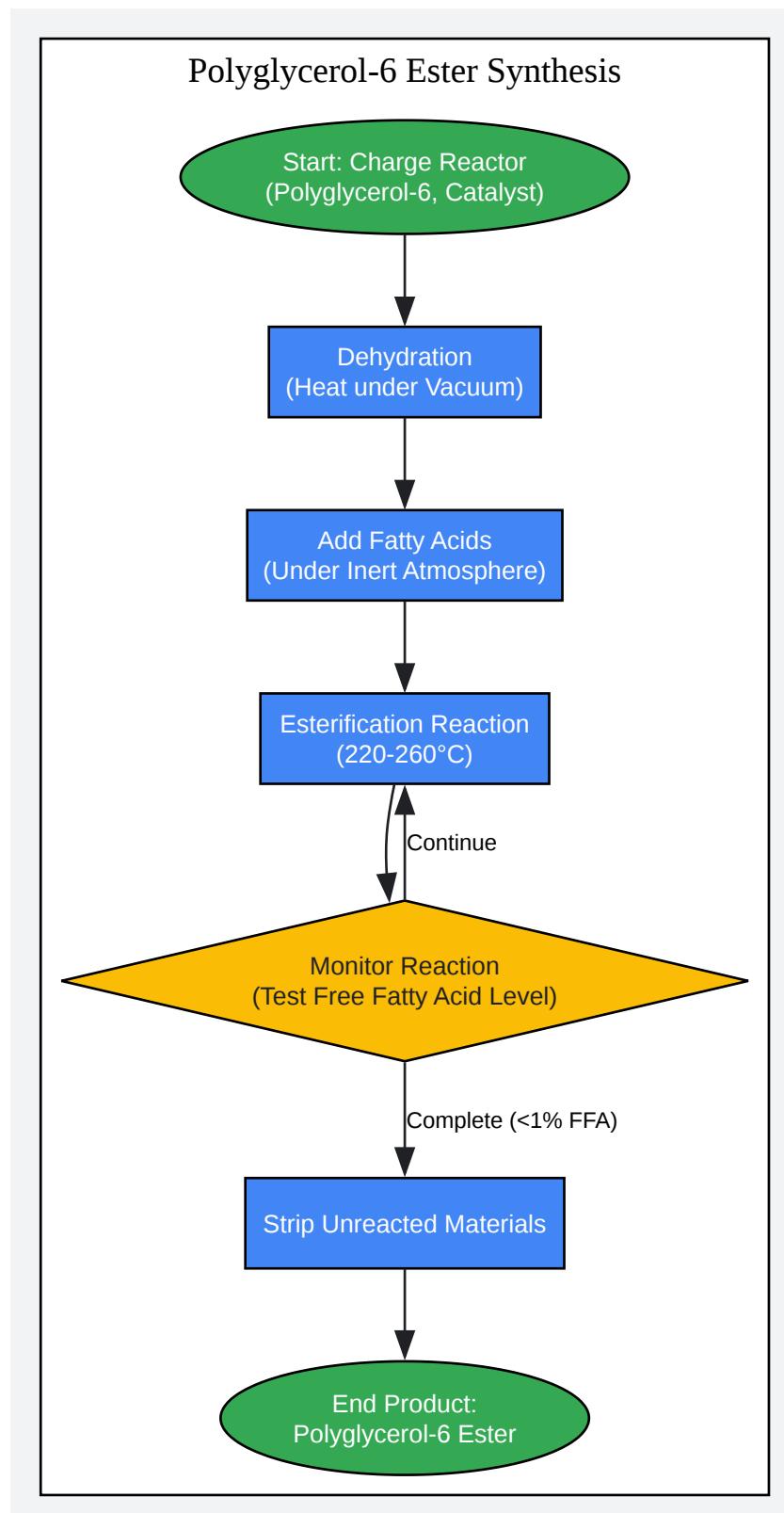
The characterization of polyglycerol-6 involves a combination of chromatographic, spectroscopic, and thermal analysis techniques to determine its composition, structure, and purity.

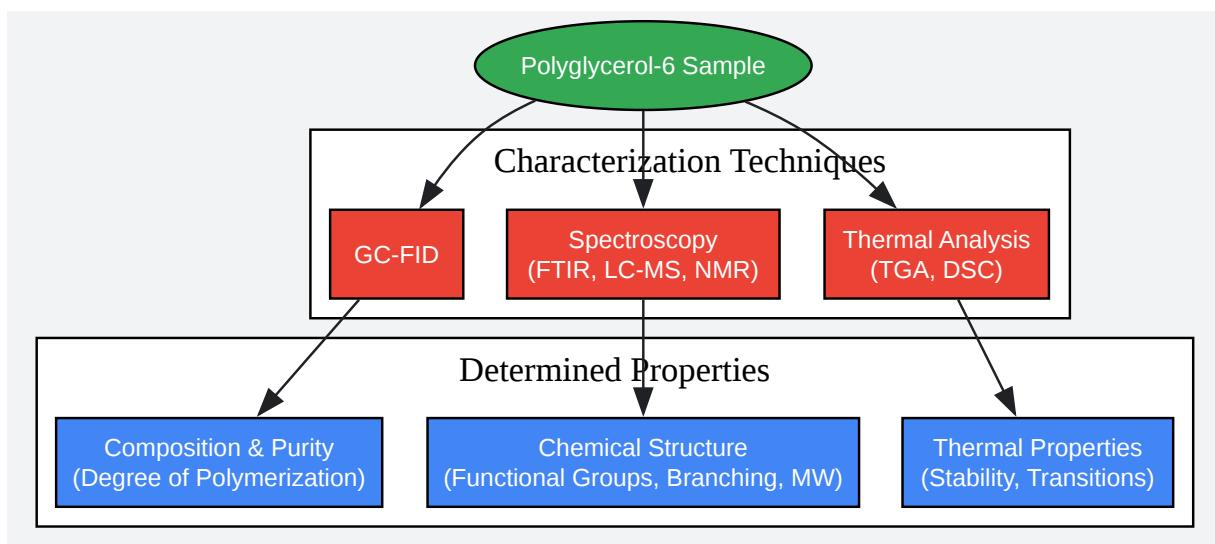
Synthesis of Polyglycerol-6 Esters (General Protocol)

Polyglycerol esters are widely used derivatives. A general protocol for their synthesis involves the esterification of polyglycerol with fatty acids.

- **Reactant Charging:** A reaction vessel is charged with polyglycerol-6 and an alkaline catalyst (e.g., 50% sodium hydroxide solution).[12]

- Dehydration: The mixture is heated under vacuum (e.g., to 110-116°C) to remove water.[12]
- Esterification: The vacuum is released, and fatty acids (e.g., stearic and palmitic acid) are added. The reaction is conducted under an inert nitrogen atmosphere at high temperatures (220-260°C).[12]
- Monitoring: The reaction progress is monitored by taking samples to measure the free fatty acid level.[12]
- Stripping: Once the free fatty acid level drops below a target threshold (e.g., <1%), the mixture is stripped to remove unreacted components.[12]





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